An In-Depth Technical Guide to 2-[Cyano(phenyl)methyl]benzenecarbonitrile

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Compound of Interest

Compound Name:	*2-[Cyano(phenyl)methyl]benzenecarbonitrile*
CAS No.:	*127667-03-2*
Cat. No.:	*B1273765*

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive technical overview of **2-[Cyano(phenyl)methyl]benzenecarbonitrile**, a niche yet potentially significant molecule in synthetic and medicinal chemistry. Drawing upon established principles of organic chemistry and data from analogous structures, this document will delve into its nomenclature, physicochemical properties, plausible synthetic routes, predicted spectroscopic characteristics, and prospective applications in drug discovery.

Nomenclature and Chemical Identity

The compound with the chemical structure featuring a methylene bridge connecting a phenyl group and a 2-cyanophenyl group, with an additional cyano group on the bridging carbon, is

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systematically named according to IUPAC nomenclature.

- IUPAC Name: **2-[Cyano(phenyl)methyl]benzenecarbonitrile**[1]
- Synonyms: 2-[Cyano(phenyl)methyl]benzonitrile[2]
- CAS Number: 127667-03-2[1][3]
- Molecular Formula: $C_{15}H_{10}N_2$[3]
- Molecular Weight: 218.25 g/mol [3]

Chemical Structure:

Caption: Chemical structure of **2-[Cyano(phenyl)methyl]benzenecarbonitrile**.

Physicochemical and Safety Data

A summary of the known physical and chemical properties, along with safety information, is presented below.

Property	Value	Source
Physical Form	Solid	[3]
Melting Point	85-87 °C	[2]
Boiling Point	394.9 °C at 760 mmHg (Predicted)	[2]
Density	1.16 g/cm³ (Predicted)	[2]
InChI	1S/C15H10N2/c16-10-13-8-4-5-9-14(13)15(11-17)12-6-2-1-3-7-12/h1-9,15H	[3]
SMILES	N#CC(C1=CC=CC=C1)C2=CC=CC=C2C#N	[3]

Safety Information:

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- GHS Pictogram: GHS07 (Exclamation mark)[3]
- Signal Word: Warning[3]
- Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation)[3]
- Precautionary Statements: P280, P301 + P312 + P330, P305 + P351 + P338, P337 + P313[3]

Proposed Synthesis Protocol

While a specific documented synthesis for **2-[Cyano(phenyl)methyl]benzenecarbonitrile** is not readily available in the reviewed literature, a plausible and chemically sound approach would be the Knoevenagel condensation of benzaldehyde with 2-cyanobenzyl cyanide (phenylacetonitrile-2-carbonitrile). This reaction is a well-established method for forming carbon-carbon bonds.

Conceptual Reaction Scheme:

Caption: Proposed synthesis via Knoevenagel condensation.

Detailed Step-by-Step Methodology (Proposed):

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-cyanobenzyl cyanide (1 equivalent) and a suitable solvent such as ethanol or toluene.
- Addition of Reactants: Add benzaldehyde (1 equivalent) to the flask.
- Catalyst: Introduce a catalytic amount of a weak base, such as piperidine or sodium acetate. The base facilitates the deprotonation of the acidic methylene proton of 2-cyanobenzyl cyanide, forming a reactive carbanion.
- Reaction Conditions: The reaction mixture is heated to reflux and stirred for a period of 2-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, the mixture is cooled to room temperature. The solvent is removed under reduced pressure. The residue is then dissolved in a suitable

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organic solvent like ethyl acetate and washed with water and brine to remove the catalyst and any water-soluble byproducts.

- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield pure **2-[Cyano(phenyl)methyl]benzenecarbonitrile**.

Causality behind Experimental Choices:

- The choice of a weak base as a catalyst is crucial to promote the condensation reaction without causing self-condensation of benzaldehyde or other side reactions.
- Refluxing provides the necessary activation energy for the reaction to proceed at a reasonable rate.
- The purification by recrystallization or chromatography is essential to obtain a product of high purity, which is critical for subsequent applications, especially in drug development.

Predicted Spectroscopic Profile

In the absence of experimentally obtained spectra, the following are predictions based on the chemical structure and data from analogous compounds.

^{1}H NMR Spectroscopy (Predicted):

- Aromatic Protons (H-Ar): Multiple signals in the range of δ 7.2-7.8 ppm. The protons on the phenyl ring and the 2-cyanophenyl ring will exhibit complex splitting patterns due to their different chemical environments and coupling with each other.
- Methine Proton (-CH-): A singlet or a narrowly split multiplet around δ 5.0-5.5 ppm. The chemical shift is downfield due to the deshielding effect of the two cyano groups and two aromatic rings.

^{13}C NMR Spectroscopy (Predicted):

- Cyano Carbons (-CN): Two distinct signals are expected in the range of δ 115-125 ppm.

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- Aromatic Carbons (C-Ar): Multiple signals in the region of δ 125-140 ppm. The quaternary carbons to which the cyano and the methyl group are attached will have distinct chemical shifts.
- Methine Carbon (-CH-): A signal around δ 40-50 ppm.

Infrared (IR) Spectroscopy (Predicted):

- C≡N Stretch: A sharp, strong absorption band around 2220-2260 cm^{-1}. The presence of two cyano groups might lead to a split or broadened peak in this region.
- C-H Stretch (Aromatic): Absorption bands above 3000 cm^{-1}.
- C=C Stretch (Aromatic): Multiple bands in the 1450-1600 cm^{-1} region.

Potential Applications in Drug Development

The nitrile group is a key functional group in numerous approved pharmaceuticals, contributing to enhanced target binding, improved pharmacokinetic profiles, and reduced drug resistance. [4] While there are no specific reported applications for **2-[Cyano(phenyl)methyl]benzenecarbonitrile**, its structural motifs suggest potential areas of investigation.

Structural Analogy to Bioactive Scaffolds:

The diarylmethane scaffold is present in many biologically active compounds. The introduction of two cyano groups can significantly alter the electronic and steric properties, potentially leading to novel interactions with biological targets. For instance, various nitrile-containing compounds have shown promise as inhibitors of enzymes such as cathepsins and dipeptidyl peptidase 4 (DPP-4).

Potential as a Synthetic Intermediate:

The cyano groups in **2-[Cyano(phenyl)methyl]benzenecarbonitrile** can be chemically transformed into other functional groups, such as carboxylic acids, amides, or tetrazoles, which are important pharmacophores. This makes the title compound a potentially valuable building block for the synthesis of more complex drug candidates.

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Caption: Potential research pathways for **2-[Cyano(phenyl)methyl]benzenecarbonitrile**.

Conclusion

2-[Cyano(phenyl)methyl]benzenecarbonitrile is a compound with established nomenclature and basic physicochemical properties. While specific experimental data on its synthesis, detailed spectroscopic analysis, and biological activity are currently limited in the public domain, its chemical structure suggests plausible synthetic routes and intriguing potential for applications in medicinal chemistry. This technical guide provides a foundational understanding for researchers interested in exploring the chemistry and therapeutic potential of this and related dinitrile compounds. Further experimental validation of the proposed synthesis and a thorough investigation of its biological properties are warranted.

References

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